

Martinostat hydrochloride working concentration in cell culture

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Compound of Interest		
Compound Name:	Martinostat hydrochloride	
Cat. No.:	B10861700	Get Quote

Martinostat Hydrochloride: Application Notes for Cell Culture

For Researchers, Scientists, and Drug Development Professionals

Introduction

Martinostat hydrochloride is a potent histone deacetylase (HDAC) inhibitor.[1] It exhibits inhibitory activity against Class I and IIb HDACs, playing a crucial role in epigenetic regulation. [1] By preventing the removal of acetyl groups from histone and non-histone proteins, Martinostat hydrochloride can modulate gene expression, leading to various cellular responses, including cell cycle arrest, apoptosis, and differentiation. These characteristics make it a valuable tool for cancer research and potential therapeutic development.

Mechanism of Action

Martinostat hydrochloride exerts its biological effects primarily through the inhibition of HDAC enzymes. This inhibition leads to an accumulation of acetylated histones, resulting in a more open chromatin structure that allows for the transcription of various genes, including tumor suppressor genes. Additionally, Martinostat can induce the acetylation of non-histone proteins, such as p53, influencing their stability and activity. The downstream effects include the activation of pathways promoting cell cycle arrest and apoptosis.



Data Summary

The following tables summarize the quantitative data regarding the activity of **Martinostat hydrochloride** in various cell lines.

Table 1: Inhibitory Concentration (IC50) of Martinostat Hydrochloride Against HDACs

Target	Cell Line	IC50 (nM)
Total HDACs (Class I-IV)	K562	9
HDAC2	K562 (in vitro)	-
HDAC6	K562 (in vitro)	-
HDAC10	K562 (in vitro)	-

Data from a study on chronic myeloid leukemia cells.[1]

Table 2: Effective Concentrations (EC50) of Martinostat Hydrochloride for Histone Acetylation

Cell Line	Target	EC50 (nM)
Primary Mouse Neuronal Cells	Н3К9ас	100
Primary Mouse Neuronal Cells	H4K12ac	100

Signaling Pathways Affected by Martinostat Hydrochloride

Martinostat hydrochloride treatment can significantly impact cellular signaling pathways that regulate cell survival and death. One of the key pathways affected is the p53 signaling cascade. By inhibiting HDACs, Martinostat can lead to the acetylation of p53, enhancing its stability and transcriptional activity. This, in turn, can upregulate the expression of cell cycle inhibitors like p21 and pro-apoptotic proteins from the Bcl-2 family, such as Bax and PUMA. Consequently, the expression of anti-apoptotic proteins like Bcl-2 may be downregulated, tipping the cellular balance towards apoptosis.



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References

- 1. Martinostat as a novel HDAC inhibitor to overcome tyrosine kinase inhibitor resistance in chronic myeloid leukemia PMC [pmc.ncbi.nlm.nih.gov]
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